

Molecular structure and weight of [(4-Chlorophenyl)phenylmethyl]-hydrazine

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Compound of Interest

Compound Name:	[(4-Chlorophenyl)phenylmethyl]-hydrazine
CAS No.:	1602832-45-0
Cat. No.:	B1446346

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An In-depth Technical Guide on the Molecular Structure and Physicochemical Properties of [(4-Chlorophenyl)phenylmethyl]-hydrazine and Related Compounds

This technical guide provides a comprehensive analysis of the molecular structure and weight of [(4-Chlorophenyl)phenylmethyl]-hydrazine. Recognizing the potential for nomenclature ambiguity in chemical databases and literature, this document first delineates the precise identity of the target compound in relation to its common isomer and precursor, the hydrazine, and its simpler structural analog, (4-chlorophenyl)hydrazine. This guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this chemical entity.

Executive Summary: Resolving Nomenclature Ambiguity

The name "[[(4-Chlorophenyl)phenylmethyl]-hydrazine]" can lead to confusion with structurally similar molecules. For the purpose of this guide, we will focus on the compound that directly corresponds to this IUPAC name, which is a saturated hydrazine. However, to provide a

comprehensive overview, it is essential to differentiate it from its related hydrazone, which is often a synthetic precursor.

A comparative analysis of these compounds is presented below to ensure precise identification.

Table 1: Comparative Analysis of [(4-Chlorophenyl)phenylmethyl]-hydrazine and Related Compounds

Feature	[(4-Chlorophenyl)phenylmethyl]-hydrazine	[(4-Chlorophenyl)phenylmethylene]-hydrazine	(4-Chlorophenyl)hydrazine
Structure			
Chemical Class	Hydrazine	Hydrazone	Phenylhydrazine
CAS Number	1602832-45-0[1]	55816-27-8	1073-69-4[2][3]
Molecular Formula	C ₁₃ H ₁₃ ClN ₂ [1]	C ₁₃ H ₁₁ ClN ₂	C ₆ H ₇ ClN ₂ [2][3]
Molecular Weight	232.71 g/mol [1]	230.70 g/mol	142.58 g/mol [3][4]
Key Structural Feature	Single bond between the benzhydryl carbon and the hydrazine nitrogen (C-N)	Double bond between the benzhydryl carbon and the hydrazine nitrogen (C=N)	Hydrazine group directly attached to the chlorophenyl ring

Molecular Structure and Properties of [(4-Chlorophenyl)phenylmethyl]-hydrazine (CAS: 1602832-45-0)

Structural Elucidation

[(4-Chlorophenyl)phenylmethyl]-hydrazine is a derivative of hydrazine, characterized by the substitution of one hydrogen atom with a benzhydryl group, specifically a (4-chlorophenyl)phenylmethyl moiety. The central carbon atom is chiral, being bonded to four

different groups: a hydrogen atom, a phenyl group, a 4-chlorophenyl group, and a hydrazine group (-NHNH₂). This chirality indicates that the compound can exist as a racemic mixture of two enantiomers.

The structure incorporates two aromatic rings: a phenyl group and a 4-chlorophenyl group. The presence of the chlorine atom at the para position of one of the phenyl rings significantly influences the molecule's electronic properties and reactivity. The hydrazine functional group is a key feature, known for its nucleophilicity and its role as a building block in the synthesis of various heterocyclic compounds.^[5]

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **[(4-Chlorophenyl)phenylmethyl]-hydrazine** is C₁₃H₁₃ClN₂.^[1]

The molecular weight is calculated as follows:

- Carbon (C): 13 atoms × 12.011 u = 156.143 u
- Hydrogen (H): 13 atoms × 1.008 u = 13.104 u
- Chlorine (Cl): 1 atom × 35.453 u = 35.453 u
- Nitrogen (N): 2 atoms × 14.007 u = 28.014 u

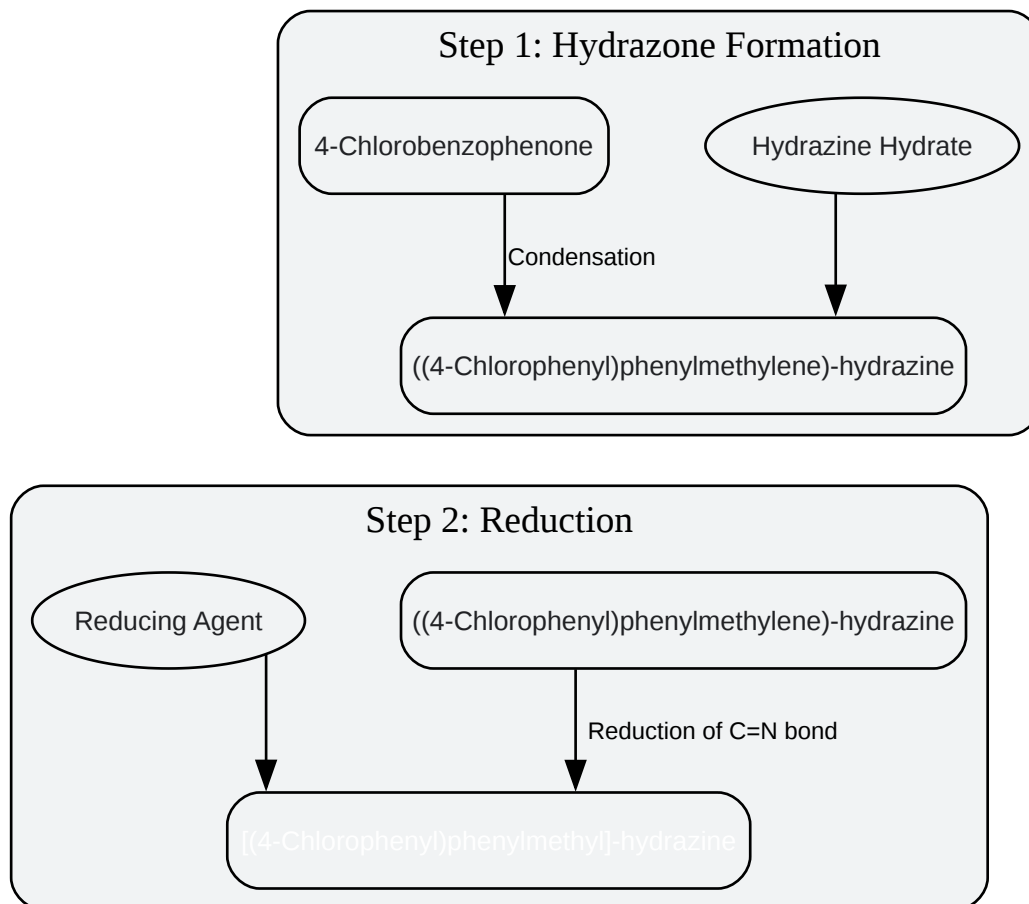
Total Molecular Weight = 232.714 u

This value is consistent with the molecular weight of 232.71 g/mol provided in chemical databases.^[1]

Synthesis and Methodologies

The synthesis of **[(4-Chlorophenyl)phenylmethyl]-hydrazine** typically involves a two-step process, starting from 4-chlorobenzophenone. This process highlights the relationship between the hydrazine and its corresponding hydrazone.

Diagram 1: Synthetic Pathway from 4-Chlorobenzophenone



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Sources

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